

Introduction: The Strategic Imperative for Unambiguous Structure Elucidation

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Compound of Interest

Compound Name: 4-Chloro-6-(pyrrolidin-1-yl)pyrimidin-2-amine

CAS No.: 263276-45-5

Cat. No.: B1270207

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In the landscape of modern drug discovery and materials science, pyrimidine derivatives are foundational scaffolds. Their prevalence in biologically active molecules demands rigorous and unequivocal structural characterization.^{[1][2][3]} The compound **4-Chloro-6-(pyrrolidin-1-yl)pyrimidin-2-amine** (C₈H₁₁ClN₄, Mol. Wt.: 198.65 g/mol) is a key intermediate whose precise molecular architecture dictates its reactivity and potential applications. Misinterpretation of its structure can lead to costly delays in development pipelines and flawed scientific conclusions.

This guide eschews a simplistic, linear checklist of analytical techniques. Instead, it presents an integrated, self-validating workflow for the definitive structure elucidation of **4-Chloro-6-(pyrrolidin-1-yl)pyrimidin-2-amine**. We will explore not only the "how" but, more critically, the "why" behind each methodological choice, mirroring the logical process of a seasoned analytical chemist. Our approach is grounded in the principle of orthogonal verification, where data from multiple, independent techniques converge to build an unshakeable structural hypothesis.

Chapter 1: Foundational Analysis – Molecular Mass and Formula

The first step in any structural elucidation is to determine the molecular formula. This is the cornerstone upon which all subsequent spectroscopic interpretations are built. High-Resolution Mass Spectrometry (HRMS) is the gold standard for this purpose.

Theoretical Basis: Why HRMS is Non-Negotiable

Low-resolution mass spectrometry provides the nominal mass, but HRMS delivers the exact mass to within a few parts per million (ppm). This precision is crucial for distinguishing between isobaric compounds (molecules with the same nominal mass but different elemental compositions). For our target molecule, the presence of chlorine, with its characteristic isotopic distribution ($^{35}\text{Cl}:$ $^{37}\text{Cl} \approx 3:1$), provides an immediate and powerful validation checkpoint.^[4]

Experimental Protocol: Electrospray Ionization Time-of-Flight (ESI-TOF) HRMS

- **Sample Preparation:** Dissolve approximately 0.1 mg of the synthesized compound in 1 mL of a suitable solvent like methanol or acetonitrile. The compound is expected to be soluble in common organic solvents.^[5]
- **Instrumentation:** Utilize an ESI-TOF mass spectrometer. ESI is a soft ionization technique that minimizes fragmentation, ensuring a prominent molecular ion peak.
- **Positive Ion Mode:** The presence of multiple nitrogen atoms (amine and pyrimidine ring) makes the molecule readily protonated. Therefore, positive ion mode is the logical choice. We anticipate observing the protonated molecular ion, $[\text{M}+\text{H}]^+$.
- **Data Acquisition:** Acquire the spectrum over a mass range of m/z 50-500. Ensure the instrument is calibrated to achieve mass accuracy below 5 ppm.

Data Interpretation and Expected Results

The HRMS data serves as a primary validation system.

- **Exact Mass:** The calculated exact mass for the protonated molecule $[C_8H_{12}ClN_4]^+$ is 199.0796. The experimentally observed mass must match this value within the instrument's tolerance (e.g., ± 0.001 Da).
- **Isotopic Pattern:** The most telling feature will be the isotopic signature of chlorine. We expect to see two major peaks:
 - The $[M+H]^+$ peak at m/z 199.0796 (corresponding to the ^{35}Cl isotope).
 - The $[M+2+H]^+$ peak at m/z 201.0767 (corresponding to the ^{37}Cl isotope).
 - The intensity ratio of these two peaks should be approximately 3:1, a hallmark of a monochlorinated compound.[\[4\]](#)

Ion Species	Calculated Exact Mass (m/z)	Expected Observation
$[M+H]^+$ (with ^{35}Cl)	199.0796	High-intensity peak, mass accuracy < 5 ppm
$[M+2+H]^+$ (with ^{37}Cl)	201.0767	Peak at +2 Da, ~33% intensity of $[M+H]^+$
$[M+Na]^+$ (with ^{35}Cl)	221.0616	Possible adduct, depending on solvent purity

This initial data provides a robust confirmation of the elemental composition, $C_8H_{11}ClN_4$, setting a solid foundation for the subsequent spectroscopic analyses.

Chapter 2: Mapping the Skeleton – Nuclear Magnetic Resonance (NMR) Spectroscopy

With the molecular formula confirmed, NMR spectroscopy allows us to map the connectivity of the atoms. We will use both 1H and ^{13}C NMR, along with 2D techniques if necessary, to assemble the structural puzzle.

Theoretical Basis: Probing the Chemical Environment

NMR spectroscopy is unparalleled in its ability to detail the chemical environment of each hydrogen and carbon atom. Chemical shifts indicate the electronic environment, signal splitting (multiplicity) reveals neighboring protons, and integration provides the relative number of protons. For our target molecule, NMR will be instrumental in confirming the substitution pattern on the pyrimidine ring and the integrity of the pyrrolidine moiety.[6][7][8]

Experimental Protocol: ^1H and ^{13}C NMR

- **Sample Preparation:** Dissolve 5-10 mg of the compound in ~0.6 mL of deuterated dimethyl sulfoxide (DMSO-d_6).
 - **Causality:** DMSO-d_6 is chosen for two key reasons: its excellent solvating power for polar, heterocyclic compounds and its ability to slow the exchange of N-H protons, allowing them to be observed as distinct, often broad, signals.[5]
- **Instrumentation:** A 400 MHz or higher field NMR spectrometer is recommended for optimal signal dispersion.
- **^1H NMR Acquisition:** Acquire a standard proton spectrum. Key parameters include a sufficient number of scans for a good signal-to-noise ratio and a relaxation delay of at least 2 seconds.
- **^{13}C NMR Acquisition:** Acquire a proton-decoupled ^{13}C spectrum. A larger number of scans will be required due to the lower natural abundance of ^{13}C .

Data Interpretation and Expected Results

The proposed structure of **4-Chloro-6-(pyrrolidin-1-yl)pyrimidin-2-amine** has distinct regions that will produce characteristic NMR signals.

^1H NMR Predictions (in DMSO-d_6):

Proton(s)	Expected Chemical Shift (δ , ppm)	Expected Multiplicity	Integration	Rationale
Pyrimidine H-5	~6.0 - 6.5	Singlet (s)	1H	Aromatic proton on an electron-rich pyrimidine ring, adjacent to two nitrogen-bearing carbons.
NH ₂	~6.5 - 7.5	Broad Singlet (br s)	2H	Amine protons, exchangeable with D ₂ O. Broadness due to quadrupolar relaxation and exchange.
Pyrrolidine α -CH ₂	~3.4 - 3.6	Triplet (t)	4H	Protons adjacent to the ring nitrogen, deshielded.
Pyrrolidine β -CH ₂	~1.8 - 2.0	Multiplet (m)	4H	Protons further from the nitrogen, more shielded.

¹³C NMR Predictions (in DMSO-d₆):

Carbon(s)	Expected Chemical Shift (δ , ppm)	Rationale
Pyrimidine C-2 (C-NH ₂)	~160 - 163	Carbon attached to three nitrogen atoms, highly deshielded.
Pyrimidine C-4 (C-Cl)	~158 - 161	Carbon attached to chlorine and two nitrogens, deshielded.
Pyrimidine C-6 (C-N(pyrrolidine))	~155 - 158	Carbon attached to two ring nitrogens and the pyrrolidine nitrogen.
Pyrimidine C-5	~90 - 95	Aromatic CH carbon, shielded by adjacent nitrogen substituents.
Pyrrolidine α -C	~45 - 50	Carbon adjacent to the pyrrolidine nitrogen.
Pyrrolidine β -C	~25 - 30	Aliphatic carbon shielded from electron-withdrawing groups.

The combination of these spectra should provide a clear and unambiguous map of the molecule's proton and carbon framework, confirming the 2,4,6-substitution pattern and the presence of the pyrrolidine ring.

Chapter 3: Identifying Functional Groups – Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy serves as a rapid and effective method to confirm the presence of key functional groups by identifying their characteristic vibrational frequencies.^{[1][3]}

Theoretical Basis: Molecular Vibrations as Structural Fingerprints

Chemical bonds vibrate at specific frequencies. When infrared radiation matching a bond's vibrational frequency is passed through a sample, the energy is absorbed. An FTIR spectrum

plots this absorption against wavenumber, creating a unique "fingerprint" of the molecule's functional groups.^[1]

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR

- **Sample Preparation:** No special preparation is needed for a solid sample with ATR. Place a small amount of the powdered compound directly onto the ATR crystal.
- **Instrumentation:** An FTIR spectrometer equipped with a diamond or germanium ATR accessory.
- **Data Acquisition:** Collect the spectrum, typically from 4000 to 400 cm^{-1} . Acquire a background spectrum of the clean ATR crystal first for automatic subtraction.

Data Interpretation and Expected Results

The FTIR spectrum will provide orthogonal validation of the functional groups inferred from NMR and MS.

Vibrational Mode	Expected Wavenumber (cm ⁻¹)	Rationale / Significance
N-H Stretch (Amine)	3400 - 3300	Confirms the primary amine (-NH ₂) group. Often appears as a doublet.[1]
C-H Stretch (Aliphatic)	2970 - 2850	Corresponds to the C-H bonds of the pyrrolidine ring.[1]
C=N / C=C Stretch (Aromatic Ring)	1650 - 1550	Strong absorptions characteristic of the pyrimidine ring vibrations.[6][9]
N-H Bend (Amine Scissoring)	1640 - 1590	Further evidence for the primary amine group.[1]
C-N Stretch	1350 - 1200	Vibrations from the C-N bonds of the amine and pyrrolidine groups.[1]
C-Cl Stretch	800 - 600	Confirms the presence of the chloro-substituent. This region can be complex.

The presence of these key bands provides strong, corroborating evidence for the proposed molecular structure.

Chapter 4: The Definitive Proof – Single-Crystal X-ray Diffraction

While the combination of MS, NMR, and FTIR builds a compelling case, single-crystal X-ray diffraction provides the ultimate, unambiguous proof of structure. It generates a three-dimensional model of the molecule as it exists in the crystal lattice, confirming not only connectivity but also bond lengths, bond angles, and planarity.[8][10][11]

Theoretical Basis: From Diffraction to 3D Structure

When a beam of X-rays is passed through an ordered, single crystal, the X-rays are diffracted by the electron clouds of the atoms. The resulting diffraction pattern is a unique function of the crystal's internal structure. By analyzing the positions and intensities of the diffracted spots, the precise location of every non-hydrogen atom in the molecule can be determined.^[12]

Experimental Protocol: Crystal Growth and Data Collection

- **Crystal Growth (The Critical Step):** This is often the most challenging part of the experiment.
 - **Method:** Slow evaporation is a reliable starting point. Dissolve the purified compound to near-saturation in a suitable solvent (e.g., ethanol, ethyl acetate, or a mixture) in a loosely covered vial.^{[10][13]}
 - **Goal:** The aim is to obtain a single, well-formed crystal of sufficient size (typically >0.1 mm in all dimensions) without cracks or defects.
- **Mounting and Data Collection:** Mount a suitable crystal on a goniometer head.
- **Instrumentation:** Use a single-crystal X-ray diffractometer. Data is typically collected at a low temperature (e.g., 100 K) to minimize thermal vibrations and improve data quality.^[11]
- **Structure Solution and Refinement:** The diffraction data is processed using specialized software (e.g., SHELXTL) to solve the phase problem and generate an electron density map, from which the atomic positions are refined.^[11]

Expected Results and Validation

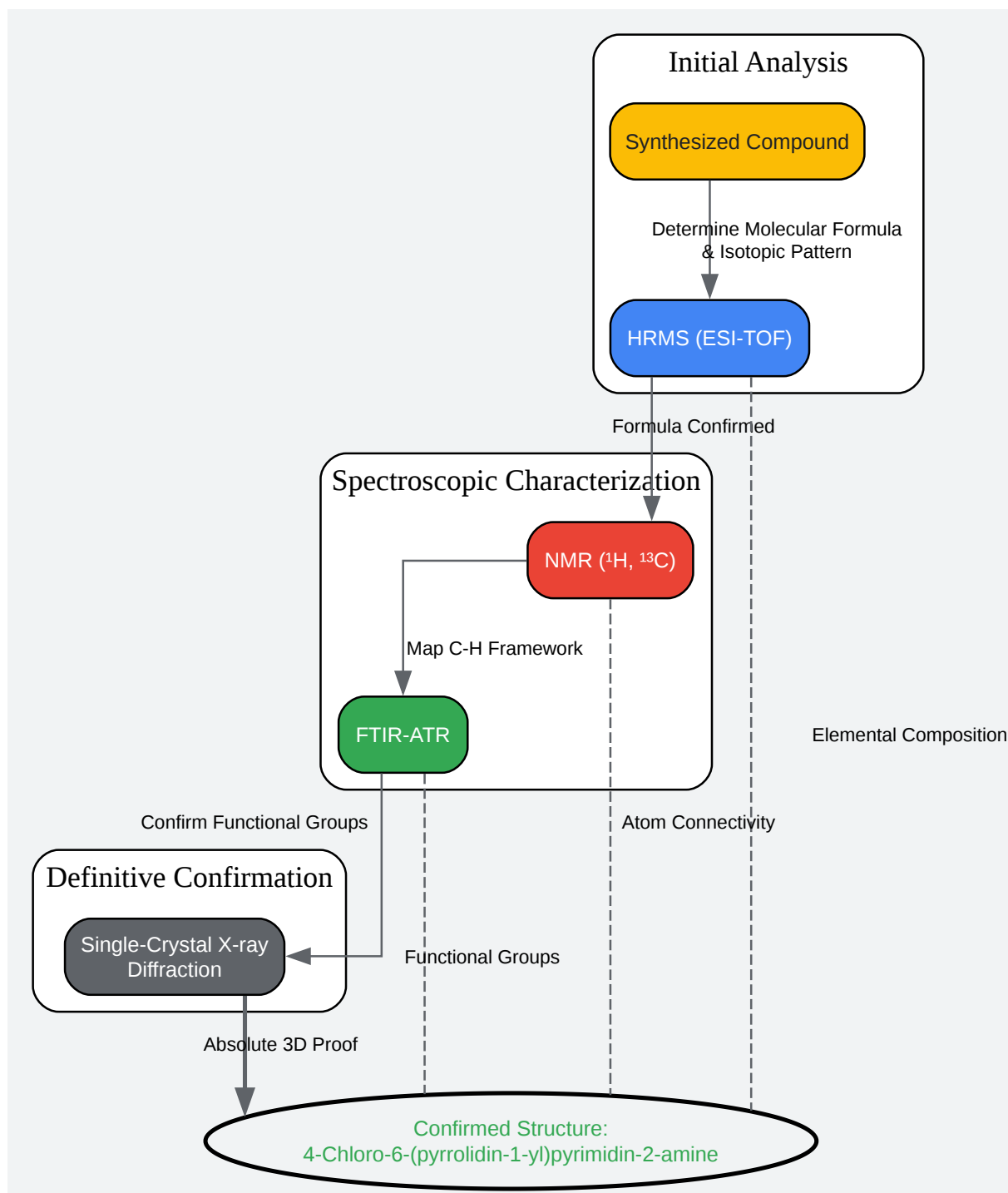
The output of a successful X-ray experiment is a complete 3D structural model. For **4-Chloro-6-(pyrrolidin-1-yl)pyrimidin-2-amine**, we would expect to confirm:

- **Planarity:** The pyrimidine ring will be essentially planar.^{[10][14]}
- **Connectivity:** The precise attachment points of the chloro, pyrrolidiny, and amino groups at positions C4, C6, and C2, respectively.

- **Bond Lengths and Angles:** All values should be consistent with those of similar heterocyclic structures reported in crystallographic databases.
- **Intermolecular Interactions:** The analysis will also reveal how molecules pack in the crystal, identifying any hydrogen bonding (e.g., between the NH₂ of one molecule and a pyrimidine nitrogen of another), which can influence physical properties.[\[10\]](#)[\[12\]](#)

Integrated Workflow and Conclusion

The structure elucidation of **4-Chloro-6-(pyrrolidin-1-yl)pyrimidin-2-amine** is not a linear process but an integrated system of cross-validation. Each piece of data reinforces the others, building a fortress of evidence around the final structural assignment.



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Caption: Integrated workflow for structure elucidation.

This comprehensive approach, beginning with foundational mass spectrometry and progressing through detailed spectroscopic mapping to definitive X-ray analysis, ensures the highest level of scientific rigor. The resulting, unambiguously confirmed structure of **4-Chloro-6-(pyrrolidin-1-yl)pyrimidin-2-amine** can then be used with confidence by researchers, scientists, and drug development professionals.

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